Technical Monograph: 5-(3-aminophenoxy)-N-methylpicolinamide

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Compound of Interest

Compound Name:	*5-(3-aminophenoxy)-N-methylpicolinamide*
CAS No.:	*767358-41-8*
Cat. No.:	*B14012875*

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Part 1: Chemical Identity & Structural Data[1][2][3]

This section provides the deterministic chemical identifiers for the specific 5-(3-aminophenoxy) isomer.

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Property	Data Specification
IUPAC Name	5-(3-aminophenoxy)-N-methylpyridine-2-carboxamide
Common Name	5-(3-aminophenoxy)-N-methylpicolinamide
Molecular Formula	$C_{13}H_{13}N_3O_2$
Molecular Weight	243.26 g/mol
Canonical SMILES	CNC(=O)C1=NC=C(OC2=CC(N)=CC=C2)C=C1
InChI String	InChI=1S/C13H13N3O2/c1-15-13(17)12-8-11(6-7-16-12)18-10-4-2-9(14)3-5-10/h2-8H,14H2,1H3,(H,15,17)
Key Functional Groups	Picolinamide (Hinge Binder), Ether Linker (Flexible), Aniline (Solvent Tail Anchor)

Structural Significance in Drug Design

The Picolinamide core serves as a bidentate hinge binder in many kinase inhibitors (e.g., Sorafenib, Regorafenib).

- The 4-Isomer (Standard): The ether linkage at position 4 projects the hydrophobic tail into the allosteric pocket (back pocket) linearly.
- The 5-Isomer (Target): Placing the ether at position 5 alters the exit vector by approximately 60 degrees. This is critical for targeting kinases with distinct "gatekeeper" residues or restricted back-pocket access (e.g., c-Met, VEGFR2 variants).

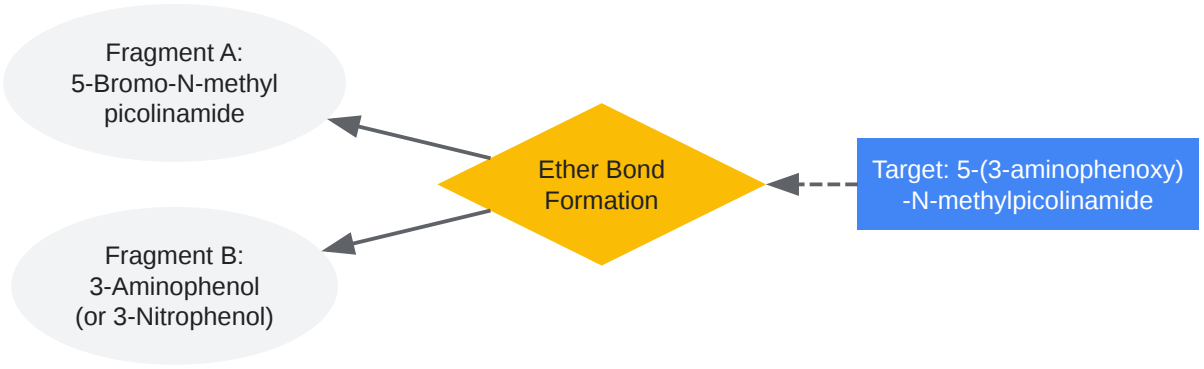
Part 2: Synthesis Strategy (Expert Protocol)

Unlike the 4-isomer, which can be synthesized via simple Nucleophilic Aromatic Substitution (SNAr) due to the activation of the 4-position by the pyridine nitrogen, the 5-position is not activated for SNAr. Therefore, a metal-catalyzed cross-coupling strategy (Ullmann or Buchwald-Hartwig) is required.

Retrosynthetic Analysis

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The most robust route involves coupling a 5-bromo-picolinamide precursor with 3-aminophenol (or a protected equivalent).



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Figure 1: Retrosynthetic disconnection showing the necessity of ether bond formation at the unactivated C5 position.

Step-by-Step Experimental Protocol

Step 1: Synthesis of 5-Bromo-N-methylpicolinamide

- Reagents: 5-Bromo-2-pyridinecarboxylic acid (1.0 eq), Methylamine (2M in THF, 2.0 eq), HATU (1.2 eq), DIPEA (3.0 eq), DMF (Solvent).
- Procedure:
  - Dissolve 5-bromo-2-pyridinecarboxylic acid in DMF.
  - Add DIPEA and HATU; stir for 15 min to activate the acid.
  - Add Methylamine solution dropwise at 0°C.
  - Stir at Room Temperature (RT) for 4 hours.
  - Workup: Dilute with EtOAc, wash with $NaHCO_3$ (sat) and Brine. Dry over Na_2SO_4.[1][2]
  - Yield: Expect ~85-90% white solid.

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Step 2: Copper-Catalyzed Etherification (Ullmann Coupling) Note: Direct coupling of 3-aminophenol is possible, but using 3-nitrophenol followed by reduction avoids catalyst poisoning by the free amine.

- Reagents: 5-Bromo-N-methylpicolinamide (1.0 eq), 3-Nitrophenol (1.2 eq), CuI (10 mol%), Cs_2CO_3 (2.0 eq), Ligand (e.g., N,N-dimethylglycine or 2,2,6,6-tetramethylheptane-3,5-dione), DMSO.
- Procedure:
  - Degas DMSO with Argon for 30 mins.
  - Combine aryl bromide, phenol, CuI, Ligand, and Base in a sealed tube.
  - Heat to 110°C for 16 hours under Argon.
  - Monitor: TLC/LCMS for disappearance of bromide.
  - Workup: Filter through Celite, extract with EtOAc/Water. Purify via Flash Chromatography (Hex/EtOAc).
  - Intermediate: 5-(3-nitrophenoxy)-N-methylpicolinamide.

Step 3: Nitro Reduction to Aniline

- Reagents: Nitro-intermediate, Iron Powder (5.0 eq), NH_4Cl (5.0 eq), EtOH/H_2O (4:1).
- Procedure:
  - Suspend intermediate in EtOH/H_2O.
  - Add Fe powder and NH_4Cl.
  - Reflux at 80°C for 2 hours.
  - Workup: Filter hot through Celite (wash with MeOH). Concentrate filtrate.[2][3]
  - Purification: Recrystallize from EtOH or column chromatography (DCM/MeOH).

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Part 3: Characterization & Quality Control

To ensure the integrity of this specific isomer (distinguishing it from the 4-isomer), the following analytical signals are diagnostic:

1H NMR Spectroscopy (DMSO-d6, 400 MHz)

- Pyridine Protons:
  - H-6 (Pyridine): ~8.4 ppm (doublet, J=2.5 Hz). This proton is deshielded by the ring nitrogen and is a key marker for the 2,5-substitution pattern.
  - H-3 (Pyridine): ~8.0 ppm (doublet).
  - H-4 (Pyridine): ~7.5 ppm (doublet of doublets).
- Phenoxy Protons:
  - Look for the meta-substitution pattern of the aniline ring (triplet at ~7.0 ppm, doublet at ~6.3 ppm, singlet at ~6.1 ppm).
- Amide: Broad quartet at ~8.7 ppm (NH-CH3).
- Methyl: Doublet at ~2.8 ppm.[2]

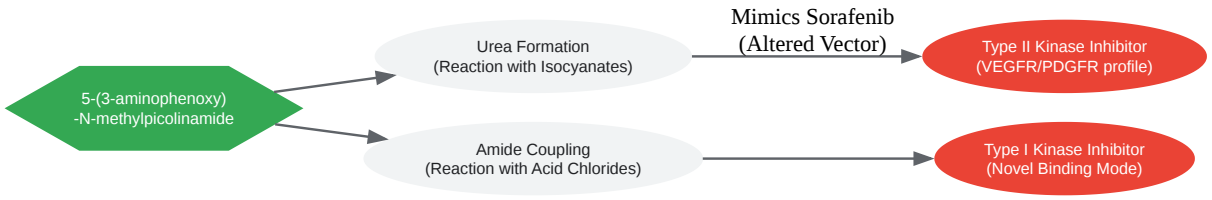
LC-MS (Liquid Chromatography-Mass Spectrometry)

- Column: C18 Reverse Phase.
- Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile.
- Expected Mass: [M+H]+ = 244.1 m/z.
- Retention Time: The 5-isomer typically elutes later than the 4-isomer on C18 columns due to slightly higher lipophilicity (less polar surface area exposed near the pyridine nitrogen).

Part 4: Applications in Kinase Inhibitor Design

This molecule acts as a "Linker-Tail" Scaffold.

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Figure 2: Functionalization pathways for the scaffold in medicinal chemistry.

Why use the 5-(3-amino) isomer?

- Vector Geometry: The 5-position ether creates a "bent" trajectory compared to the linear 4-position. This allows the inhibitor to access hydrophobic pockets that are offset from the ATP-binding site.
- Solubility: The 3-amino group (meta) often improves solubility compared to the 4-amino (para) due to the disruption of crystal packing symmetry.
- Selectivity: Changing the linker position is a primary strategy to dial out off-target inhibition (e.g., avoiding inhibition of CYP450 enzymes or hERG channels).

References

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